Spectral Fingerprinting of 3-Iodoquinolin-6-ol: A Comparative NMR Guide

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Compound of Interest

Compound Name:	*3-Iodoquinolin-6-ol*
CAS No.:	*889660-68-8*
Cat. No.:	*B3030346*

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Executive Summary

3-Iodoquinolin-6-ol (CAS 889660-68-8) is a high-value scaffold in drug discovery, serving as a precursor for Suzuki-Miyaura cross-couplings to generate 3-arylquinoline kinase inhibitors and antimicrobial agents. Unlike the common 5-iodo and 7-iodo isomers (often byproducts of direct electrophilic iodination), the 3-iodo isomer requires specific synthetic control.

This guide objectively compares the 1H and 13C NMR spectral performance of **3-Iodoquinolin-6-ol** against its parent compound (Quinolin-6-ol) and its regioisomers. The focus is on structural validation—providing the specific spectral "fingerprints" required to confirm the C3-iodination and rule out positional isomers.

Structural Context & The Regioisomer Challenge

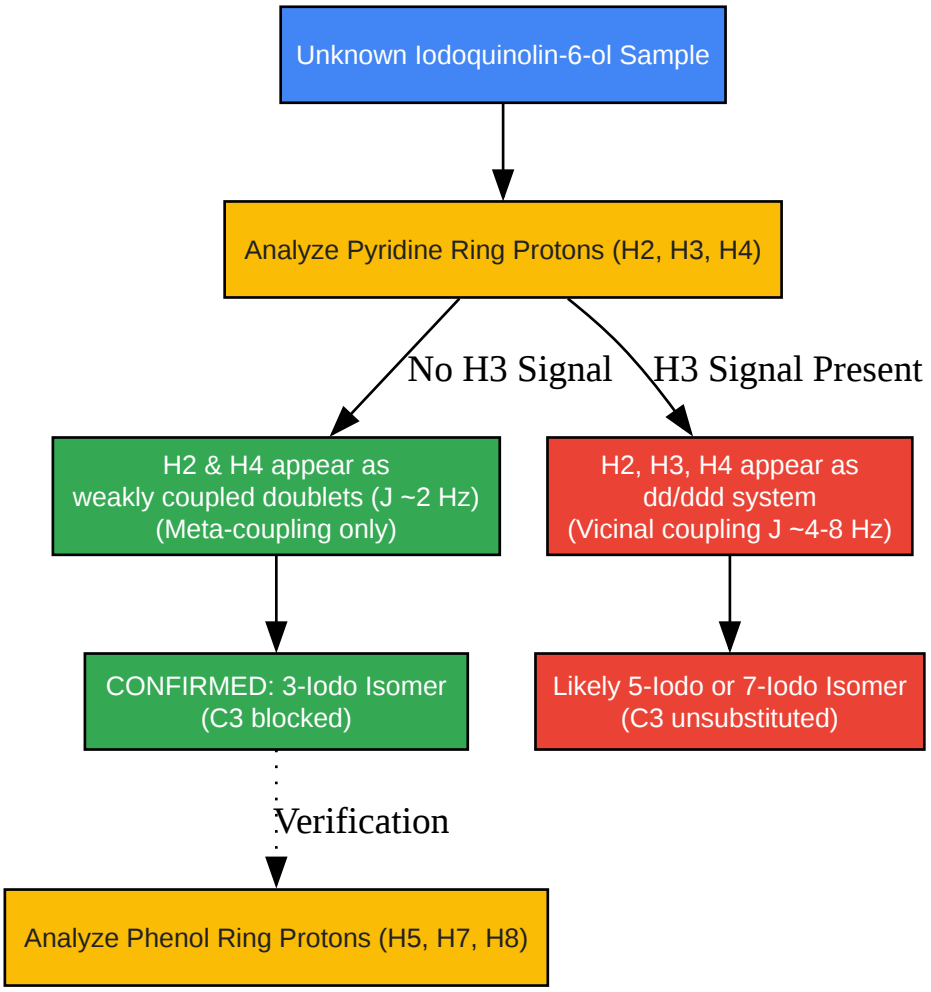
Direct iodination of quinolin-6-ol typically occurs at the electron-rich C5 or C7 positions (ortho to the hydroxyl group). Synthesizing the 3-iodo variant often involves C-H functionalization or metal-halogen exchange from 3-bromo precursors.

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The Analytical Problem: Distinguishing **3-iodoquinolin-6-ol** from 5-iodo or 7-iodo impurities is critical.

- 3-Iodo: Preserves the ABX system on the phenol ring; disrupts the pyridine ring coupling.
- 5/7-Iodo: Preserves the pyridine ring coupling; disrupts the phenol ring pattern.

DOT Diagram: Isomer Differentiation Logic



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Caption: Decision tree for distinguishing **3-iodoquinolin-6-ol** from its 5/7-iodo regioisomers based on 1H NMR splitting patterns.

Experimental Protocol: Sample Preparation

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Quinolin-6-ol derivatives are prone to aggregation and hydrogen bonding, which can broaden OH and ortho-proton signals.

Recommended Protocol:

- Solvent: DMSO-d6 is superior to CDCl3 for solubility and sharpening exchangeable protons (OH).
- Concentration: 5–10 mg in 0.6 mL solvent.
- Additives: If peaks are broad, add 1 drop of D2O (to wash out OH and simplify coupling) or use MeOD-d4 for the initial run.
- Reference: Calibrate to residual DMSO pentet at 2.50 ppm (1H) and 39.52 ppm (13C).

1H NMR Spectral Analysis

The introduction of iodine at C3 exerts a significant deshielding effect on the adjacent H2 and H4 protons due to the heavy atom's anisotropy and electronegativity, while removing the vicinal coupling typically seen between H2-H3 and H3-H4.

Comparative Data Table: 1H NMR Chemical Shifts (δ, ppm)

Data derived from 3-Iodo-6-methoxyquinoline (surrogate) and Quinolin-6-ol standards.

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Proton Position	Quinolin-6-ol (Parent)	3-Iodoquinolin-6-ol	Multiplicity (3-Iodo)	J-Coupling (Hz)	Structural Insight
H-2	8.68	8.79	d	J = 2.0	Deshielded by adjacent N and I. Diagnostic signal.
H-3	7.35	—	—	—	Substituted by Iodine.
H-4	7.95	8.63	d	J = 2.0	Deshielded by I. Shows meta-coupling to H-2.
H-5	7.30	7.15	d	J = 2.7	Ortho to OH. Shielded by electron donation.
H-7	7.32	7.38	dd	J = 9.2, 2.7	Ortho to OH. Part of ABX system.
H-8	7.85	7.86	d	J = 9.2	Least affected by C3 modification.
OH	~9.80	~10.2	br s	—	Broad; disappears with D2O shake.

Key Diagnostic Feature: In the parent quinoline, H2, H3, and H4 form a complex coupled system. In **3-iodoquinolin-6-ol**, H2 and H4 appear as distinct doublets with small coupling

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constants (~2.0 Hz). This "meta-coupling" is the hallmark of 3-substitution.

13C NMR Spectral Analysis

Carbon-13 NMR provides the "smoking gun" for iodine incorporation. Carbon atoms directly attached to iodine typically exhibit a significant upfield shift (shielding) due to the "heavy atom effect," often resonating between 80–100 ppm, far upfield from typical aromatic carbons.

Comparative Data Table: 13C NMR Chemical Shifts (δ, ppm)

Carbon Position	Quinolin-6-ol	3-Iodoquinolin-6-ol	Shift Change (Δ)	Interpretation
C-3	121.5	~92.0	-29.5 ppm	Primary confirmation of C-I bond.
C-2	147.5	155.1	+7.6 ppm	Deshielding (alpha effect).
C-4	134.5	144.5	+10.0 ppm	Deshielding (ortho effect).
C-6	155.8	156.5	+0.7 ppm	C-OH (Phenolic carbon).
C-5	109.5	108.0	-1.5 ppm	Minimal change.
C-8	129.8	130.1	+0.3 ppm	Minimal change.

Analysis: The signal at ~92 ppm is unique to the C-I bond. If this signal is absent, or if you see a C-H signal at ~120 ppm (via DEPT-135), the iodination at C3 failed.

Performance Comparison vs. Alternatives

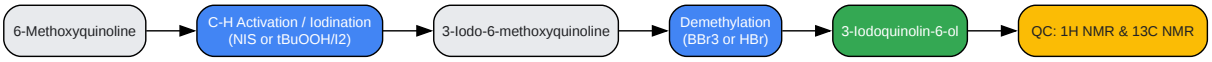
When evaluating synthetic routes or commercial batches, you may encounter these alternatives.

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Feature	3-Iodoquinolin-6-ol	5-Iodoquinolin-6-ol (Alternative)	3-Bromoquinolin-6-ol (Precursor)
1H NMR Pattern	2 Singlets (H2, H4) in Pyridine ring.	3 Coupled Signals (H2, H3, H4) in Pyridine ring.	2 Singlets (H2, H4). Indistinguishable by splitting alone.
13C C-X Shift	~92 ppm (C-I)	~85 ppm (C-I at C5)	~118 ppm (C-Br).
Mass Spec (M+H)	271.9	271.9	223.9 / 225.9 (1:1 ratio)
Primary Use	C3-Cross Coupling (Suzuki)	Antibacterial (Clioquinol analog)	Precursor to 3-Iodo

Experimental Workflow: Synthesis & Verification

The following Graphviz diagram outlines the workflow for synthesizing and verifying **3-Iodoquinolin-6-ol** from 6-methoxyquinoline (a common high-yield route).



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Caption: Synthesis and verification workflow via the 6-methoxy intermediate route.

References

- RSC Advances (2014).Metal-Free Synthesis of N-Fused Heterocyclic Iodides via C-H Functionalization. (Source of 3-iodo-6-methoxyquinoline spectral data).
- European Patent EP1817309B1.Acetamide compounds as fungicides. (Describes synthesis of 3-iodo-6-hydroxyquinoline).
- BenchChem Technical Guides.NMR Spectroscopy of Quinoline Compounds.
- Compound Interest.A Guide to 13C NMR Chemical Shift Values.

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